

Application Notes and Protocols: Standard Operating Procedure for Preparing Calcium Pidolate Solutions

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Compound of Interest

Compound Name: Calcium pidolate

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Introduction

Calcium pidolate, the calcium salt of pyroglutamic acid, is recognized for its high solubility and bioavailability compared to other calcium salts.[1][2] This makes it a compound of interest in pharmaceutical and nutraceutical formulations where efficient calcium delivery is crucial.[1] Calcium ions are vital second messengers in a multitude of cellular processes, including neurotransmission, muscle function, and cell division.[2][3][4] Proper preparation of **calcium pidolate** solutions is critical for ensuring accurate and reproducible results in experimental settings. This document provides a detailed standard operating procedure for the preparation of **calcium pidolate** solutions for research applications.

Chemical and Physical Properties

A thorough understanding of the properties of **calcium pidolate** is essential for its proper handling and use.

Property	Value	Reference
Chemical Formula	$C_{10}H_{12}CaN_2O_6$	[5][6]
Molecular Weight	296.29 g/mol	[5][6][7]
Appearance	White to creamy white crystalline or granular powder	[8]
Solubility in Water	Readily soluble; 24% at 20°C	[3][8]
Solubility in Alcohol	Very slightly soluble	[8]
pH (5% w/v solution)	6.0 - 7.5	
Elemental Calcium Content	Approximately 13.5%	[3]
Stability	Thermally stable; store in a cool, dry, and well-ventilated area away from heat and sunlight.	[3][5][7]

Health and Safety Precautions

Calcium pidolate is generally considered non-hazardous. However, good laboratory practices should always be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and gloves when handling the powder and solutions.[5][7][9] In case of significant dust generation, respiratory protection may be necessary.[5][7]
- Handling: Avoid contact with eyes, skin, and clothing.[5][7][9][10] Minimize dust formation.[5][7] Wash hands thoroughly after handling.[5][7][10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, protected from sunlight.[5][7][10]
- Spills: For small spills, use appropriate tools to place the solid in a waste disposal container. [5] Clean the surface with water.[5] For large spills, avoid inhaling dust and contain the material.[5][7]

- First Aid:
 - In case of eye contact: Rinse cautiously with water for several minutes.[\[10\]](#)[\[11\]](#)
 - In case of skin contact: Wash off with soap and plenty of water.[\[9\]](#)[\[11\]](#)
 - If inhaled: Move the person to fresh air.[\[10\]](#)[\[11\]](#)
 - If swallowed: Rinse mouth with water. Do not induce vomiting.[\[10\]](#)[\[11\]](#)

Experimental Protocol: Preparation of a 100 mM Calcium Pidolate Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **calcium pidolate** in water. This concentration is a common starting point for further dilutions in cell culture or other experimental systems.

Materials:

- **Calcium Pidolate** powder (CAS: 31377-05-6)
- High-purity water (e.g., Milli-Q® or equivalent)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (appropriate size, e.g., 100 mL)
- Magnetic stirrer and stir bar
- pH meter (optional, for verification)
- Sterile filter (0.22 µm) and syringe (for sterile applications)
- Sterile storage bottles

Procedure:

- Calculate the required mass of **Calcium Pidolate**:
 - The molecular weight of **calcium pidolate** is 296.29 g/mol .
 - To prepare 100 mL (0.1 L) of a 100 mM (0.1 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 296.29 \text{ g/mol} = 2.9629 \text{ g}$
- Weigh the **Calcium Pidolate**:
 - Place a weighing boat on the analytical balance and tare.
 - Carefully weigh out 2.963 g of **calcium pidolate** powder.
- Dissolve the **Calcium Pidolate**:
 - Add approximately 80 mL of high-purity water to a 100 mL volumetric flask.
 - Add a magnetic stir bar to the flask.
 - Carefully transfer the weighed **calcium pidolate** powder into the flask.
 - Place the flask on a magnetic stirrer and stir until the powder is completely dissolved.
Calcium pidolate is freely soluble in water, so this should occur relatively quickly.
- Adjust to Final Volume:
 - Once the powder is fully dissolved, remove the flask from the stirrer.
 - Carefully add high-purity water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- pH Measurement (Optional but Recommended):

- The expected pH of a 5% w/v solution (which is more concentrated than this 100 mM solution) is between 6.0 and 7.5.
- If required for the specific application, measure the pH of the solution using a calibrated pH meter. Adjust if necessary with dilute HCl or NaOH, though for most applications this should not be needed.
- Sterilization (for cell culture and other sterile applications):
 - Draw the solution into a sterile syringe.
 - Attach a 0.22 μm sterile filter to the syringe.
 - Filter the solution into a sterile storage bottle.
- Storage:
 - Label the bottle clearly with the name of the solution (100 mM **Calcium Pidolate**), the date of preparation, and your initials.
 - Store the solution at 2-8°C. For long-term storage, aliquoting and freezing at -20°C can be considered.

Quality Control

For applications requiring precise calcium concentrations, the final solution can be analytically validated.

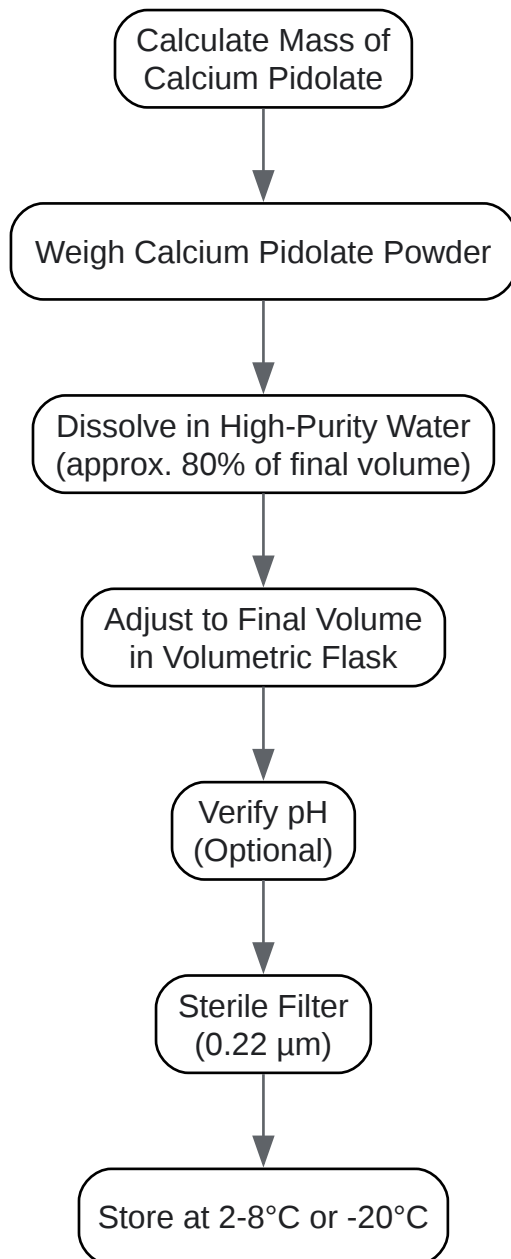
- Appearance: The solution should be clear and colorless.
- Calcium Concentration: The total calcium concentration can be determined using methods such as atomic absorption spectrophotometry or ICP-OES.^{[12][13]} Colorimetric assays using reagents like o-cresolphthalein complexone are also available.^[14]

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Solution Preparation

The following diagram outlines the key steps in the preparation of a **calcium pidolate** solution.

Workflow for Preparing Calcium Pidolate Solution

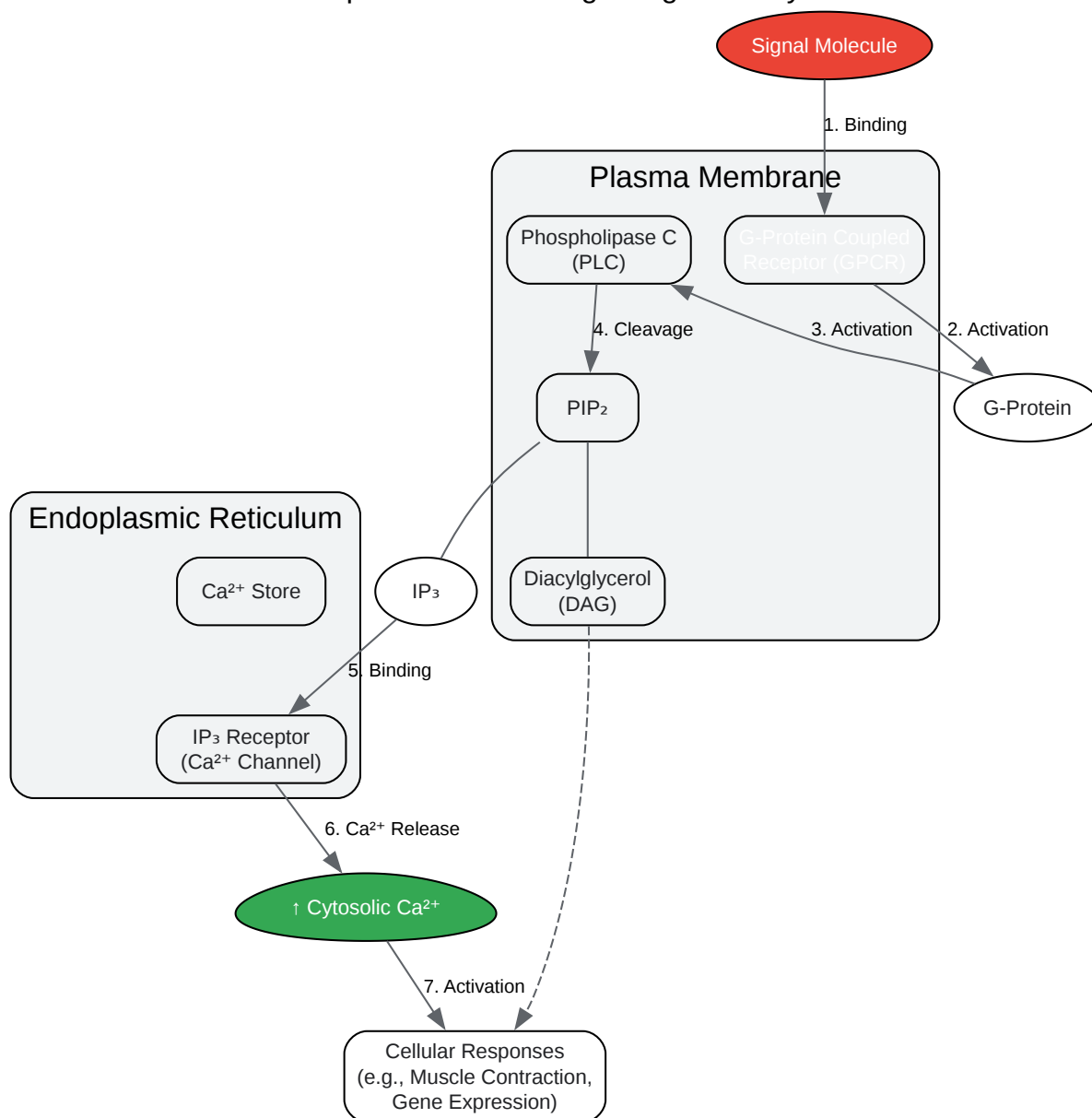


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Caption: Workflow for preparing **calcium pidolate** solution.

Calcium Signaling Pathway

Calcium pidolate serves as a highly bioavailable source of calcium ions (Ca^{2+}). Once dissociated, Ca^{2+} acts as a universal second messenger. A key pathway initiated by many cell surface receptors is the Phospholipase C (PLC) pathway, which leads to an increase in intracellular Ca^{2+} concentration.

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